

O,O-Dimethyl phosphoramidothioate molecular structure and formula

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Compound of Interest

Compound Name: *O,O-Dimethyl
phosphoramidothioate*

Cat. No.: *B101082*

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An In-depth Technical Guide to O,O-Dimethyl phosphoramidothioate

Audience: Researchers, Scientists, and Drug Development Professionals

Abstract

O,O-Dimethyl phosphoramidothioate (DMPAT) is an organophosphorus compound with significant relevance in agrochemical synthesis and toxicological research. Primarily recognized as a key intermediate in the production of potent insecticides such as methamidophos, its chemical properties and reactivity are of considerable interest.^{[1][2]} This document provides a comprehensive overview of the molecular structure, chemical formula, physicochemical properties, synthesis protocols, and biological significance of **O,O-Dimethyl phosphoramidothioate**. It includes detailed experimental methodologies, tabulated quantitative data, and graphical representations of its synthesis and the primary biological pathway of its isomer, methamidophos, to serve as a technical resource for professionals in chemical research and development.

Chemical Identity and Molecular Structure

O,O-Dimethyl phosphoramidothioate is an organophosphate compound characterized by a central phosphorus atom double-bonded to a sulfur atom (a thionyl group) and single-bonded

to two methoxy groups and an amino group.^{[2][3]} Its chemical identity and key properties are summarized below.

Molecular Formula and Structure

The chemical formula for **O,O-Dimethyl phosphoramidothioate** is C₂H₈NO₂PS.^{[1][3][4][5][6][7][8]}

Caption: 2D molecular structure of **O,O-Dimethyl phosphoramidothioate**.

Physicochemical Properties

The quantitative data for **O,O-Dimethyl phosphoramidothioate** are summarized in the tables below.

Table 1: Chemical Identifiers

Identifier	Value	Reference
CAS Number	17321-47-0	^{[3][4][7][9]}
Molecular Formula	C ₂ H ₈ NO ₂ PS	^{[1][3][4][8]}
Molecular Weight	141.13 g/mol	^{[1][3][4][7]}
IUPAC Name	[amino(methoxy)phosphinothioyl]oxymethane	^{[2][7]}

| Synonyms | DMPAT, O,O-Dimethyl thiophosphoramidate |^{[3][4]} |

Table 2: Physical and Chemical Properties

Property	Value	Reference
Melting Point	26-30 °C	[3]
Boiling Point	162.2 °C at 760 mmHg	[3]
Density	1.283 g/cm ³	[3]
Flash Point	51.9 °C	[3]
Solubility	Slightly soluble in Chloroform, Methanol	[3]
Stability	Moisture sensitive	[3]

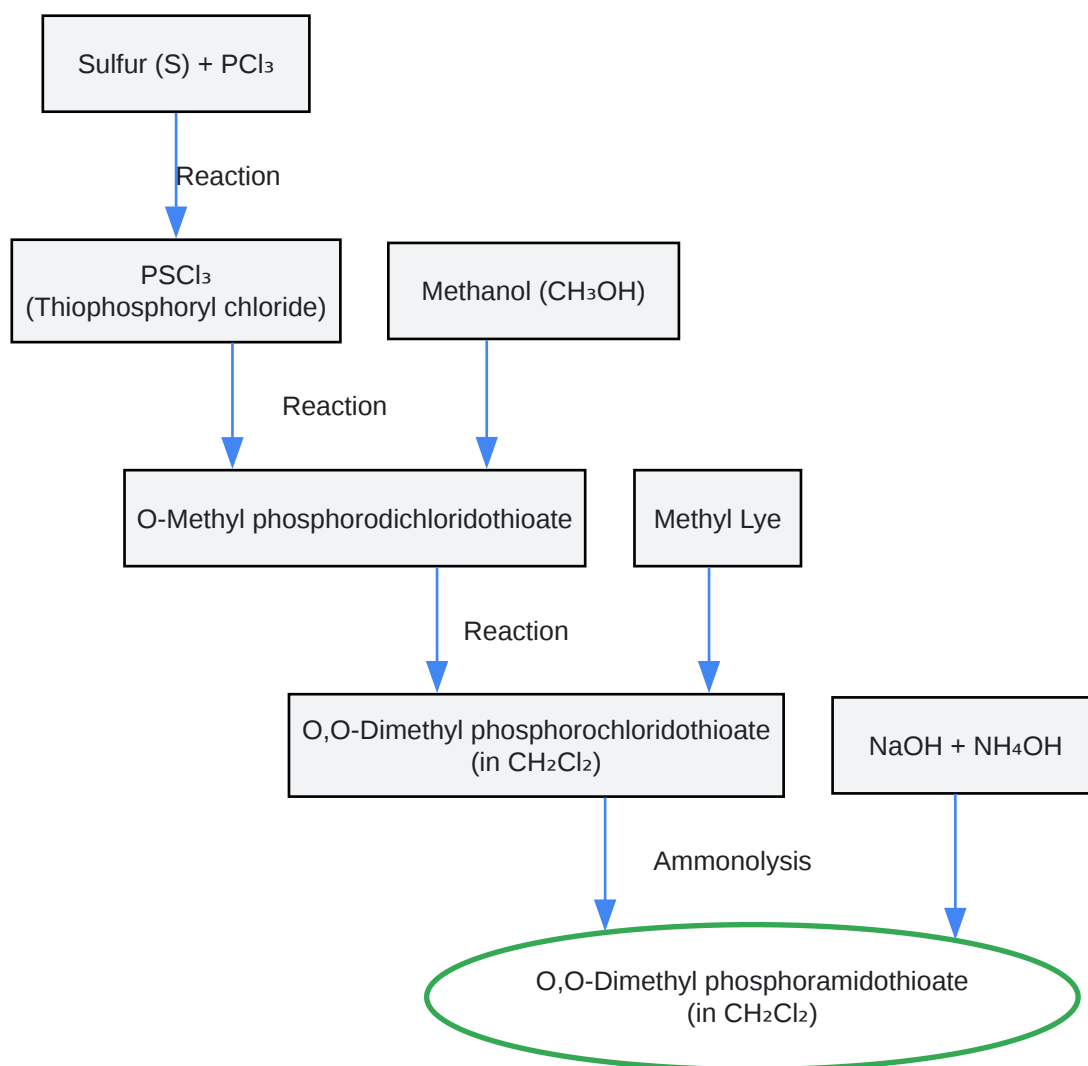
| Storage | Hygroscopic, store under inert atmosphere in a refrigerator [\[3\]](#) |

Synthesis and Experimental Protocols

O,O-Dimethyl phosphoramidothioate is primarily synthesized for commercial use as a precursor to other agrochemicals. The most common laboratory and industrial synthesis involves the ammonolysis of O,O-dimethyl phosphorochloridothioate.[\[10\]](#)[\[11\]](#)

Industrial Synthesis Workflow

A patented industrial process describes a multi-step synthesis that ensures the hazardous intermediates remain in solution, enhancing safety and yield.[\[12\]](#)[\[13\]](#)



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Caption: Industrial synthesis workflow for **O,O-Dimethyl phosphoramidothioate**.^[12]^[13]

Laboratory Synthesis Protocol

Reaction: Ammonification of O,O-dimethyl phosphorochloridothioate.^[11]

Materials:

- O,O-dimethyl phosphorochloridothioate (1 equiv.)
- Aqueous ammonium hydroxide (28-30%, 2 equiv.)
- Dichloromethane (CH₂Cl₂) or Toluene as solvent

- Three-necked flask equipped with a magnetic stirrer, dropping funnel, and thermometer
- Ice bath
- Separatory funnel
- Anhydrous sodium sulfate

Procedure:

- Dissolve O,O-dimethyl phosphorochloridothioate in the chosen organic solvent within the three-necked flask.
- Cool the reaction vessel to 0-5 °C using an ice bath to control the exothermic reaction.
- Add aqueous ammonium hydroxide dropwise to the stirred solution over a period of 1-2 hours, maintaining the temperature below 10 °C.
- After the addition is complete, allow the mixture to stir at room temperature for an additional 3-4 hours to ensure the reaction goes to completion.
- Transfer the reaction mixture to a separatory funnel. Wash the organic layer sequentially with water and brine to remove unreacted ammonia and salts.
- Dry the organic layer over anhydrous sodium sulfate.
- Filter the drying agent and remove the solvent under reduced pressure using a rotary evaporator to yield the crude **O,O-Dimethyl phosphoramidothioate** product.
- The product can be further purified by distillation or crystallization if required.

Spectroscopic and Analytical Data

The structural confirmation of **O,O-Dimethyl phosphoramidothioate** is typically achieved through a combination of spectroscopic techniques.

Table 3: Summary of Spectroscopic Characterization Methods

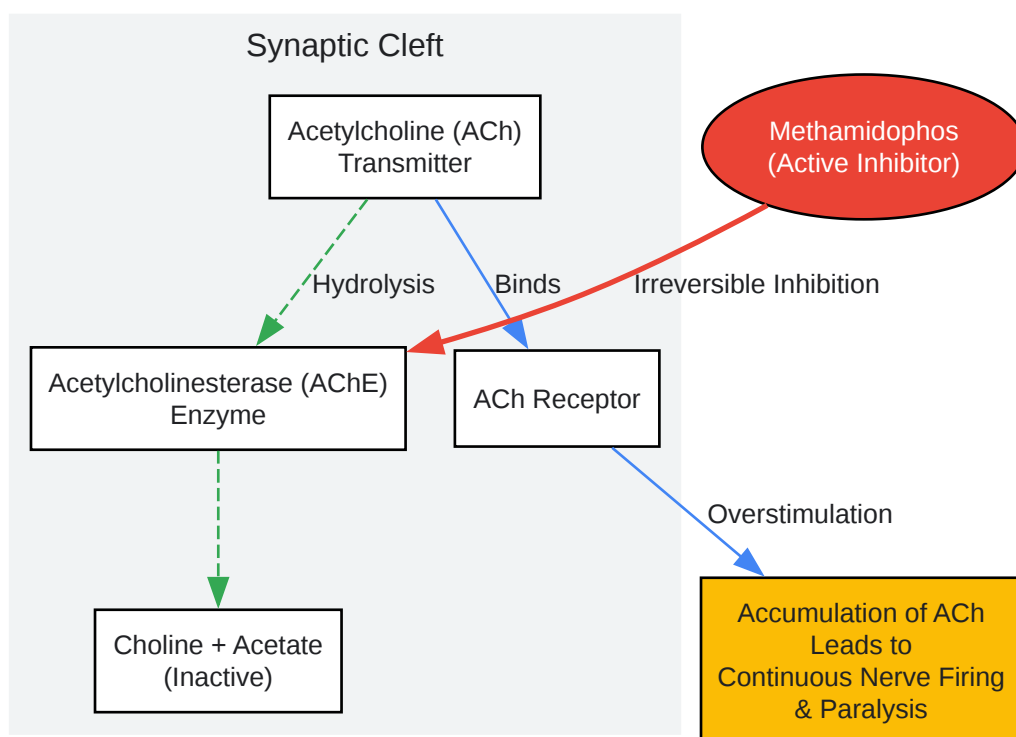
Technique	Purpose	Expected Observations	Reference
³¹ P NMR	Confirms the phosphorus environment and purity.	A single peak in the phosphoramidothioate region.	[14][15]
¹ H NMR	Identifies proton environments (methoxy and amino groups).	Signals corresponding to -OCH ₃ and -NH ₂ protons.	[14][15]
¹³ C NMR	Identifies the carbon environment (methoxy groups).	A signal corresponding to the methoxy (-OCH ₃) carbons.	[14]
IR Spectroscopy	Identifies functional groups (P=S, P-O-C, N-H).	Characteristic stretching frequencies for P=S, P-O-C, and N-H bonds.	[14][15][16]

| Mass Spectrometry | Determines molecular weight and fragmentation pattern. | A molecular ion peak corresponding to the molecular weight (141.13 g/mol). |[14][17] |

Biological Activity and Mechanism of Action

O,O-Dimethyl phosphoramidothioate itself is a weak acetylcholinesterase (AChE) inhibitor. [18] Its primary significance in a biological context is as a direct precursor to the highly potent systemic insecticide methamidophos (O,S-dimethyl phosphoramidothioate).[1][10][19] The isomerization of the P=S bond to a P=O bond and rearrangement of a methoxy group to a thiomethyl group dramatically increases its toxicity and efficacy as an AChE inhibitor.[10]

The active insecticide, methamidophos, functions by inhibiting the enzyme acetylcholinesterase (AChE) in the nervous system of insects and mammals.[14][20] This inhibition leads to the accumulation of the neurotransmitter acetylcholine (ACh) in the synaptic cleft, causing continuous nerve stimulation, paralysis, and ultimately death of the organism.[20]



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Caption: Mechanism of acetylcholinesterase (AChE) inhibition by methamidophos.[20]

Applications in Research and Industry

- **Agrochemical Synthesis:** The primary industrial application of **O,O-Dimethyl phosphoramidothioate** is its role as a key intermediate in the synthesis of the insecticide methamidophos and, subsequently, acephate.[1][10]
- **Research Chemical:** It is used in research to study the structure-activity relationships (SAR) of organophosphorus compounds and their inhibitory effects on enzymes like acetylcholinesterase.[2][14]
- **Starting Material:** It serves as a versatile starting material for the synthesis of various other phosphoramidothioate derivatives for screening as potential pesticides or for other industrial applications.[3][15]

Safety and Handling

O,O-Dimethyl phosphoramidothioate is a highly toxic and flammable compound.[1][3] Exposure can cause severe health effects, and it should only be handled by trained professionals in a controlled environment with appropriate personal protective equipment (PPE), including respirators, chemical-resistant gloves, and safety goggles.[3][21] It is moisture-sensitive and should be stored under an inert atmosphere.[3] Due to its toxicity, proper disposal protocols must be strictly followed.[21]

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